

2,3,3-Trimethylheptane physical and chemical properties

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Compound of Interest

Compound Name: 2,3,3-Trimethylheptane

Cat. No.: B12641461

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An In-Depth Technical Guide to the Physical and Chemical Properties of **2,3,3-Trimethylheptane**

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,3,3-Trimethylheptane is a branched-chain alkane, a member of the decane isomer family, with the molecular formula $C_{10}H_{22}$.^{[1][2][3]} As a saturated hydrocarbon, it consists solely of carbon and hydrogen atoms connected by single bonds, rendering it a non-polar compound with relatively low reactivity.^{[2][4]} Its specific branching pattern—a heptane backbone with three methyl groups at the C2 and C3 positions—imparts distinct physicochemical properties compared to its linear counterpart, n-decane, and its other 74 isomers.^{[5][6]} These properties, such as boiling point, density, and viscosity, are critical in its potential applications, which are broadly shared with other decane isomers, including roles as components in specialty fuels, solvents, and as chemical intermediates.^[1] This guide provides a detailed exploration of the molecular structure, physical and chemical properties, synthesis, and analytical characterization of **2,3,3-trimethylheptane**, grounded in established scientific principles and standard experimental methodologies.

Molecular Identification and Structure

The fundamental identity of a chemical compound is established by its unique identifiers and molecular structure.

1.1 Chemical Identifiers Key identifiers for **2,3,3-trimethylheptane** are cataloged below:

Identifier	Value	Source
IUPAC Name	2,3,3-trimethylheptane	[7]
CAS Number	52896-93-2	[8][9]
Molecular Formula	C ₁₀ H ₂₂	[3][8]
Molecular Weight	142.28 g/mol	[7]
Canonical SMILES	CCCCC(C)(C)C(C)C	[7]
InChI	InChI=1S/C10H22/c1-6-7-8-10(4,5)9(2)3/h9H,6-8H2,1-5H3	[8]
InChIKey	QACXEXNKLFWKLK-UHFFFAOYSA-N	[8]

1.2 Molecular Structure The structure of **2,3,3-trimethylheptane** features a seven-carbon main chain (heptane). A single methyl group is attached to the second carbon (C2), and two methyl groups are attached to the third carbon (C3). This arrangement includes one chiral center at the C2 position, though the compound is typically handled as a racemic mixture. The tertiary carbon at C2 and the quaternary carbon at C3 significantly influence the molecule's steric hindrance and stability.

Caption: Molecular graph of **2,3,3-trimethylheptane**.

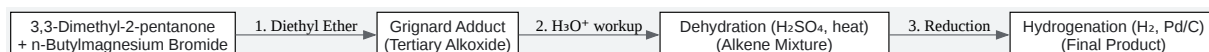
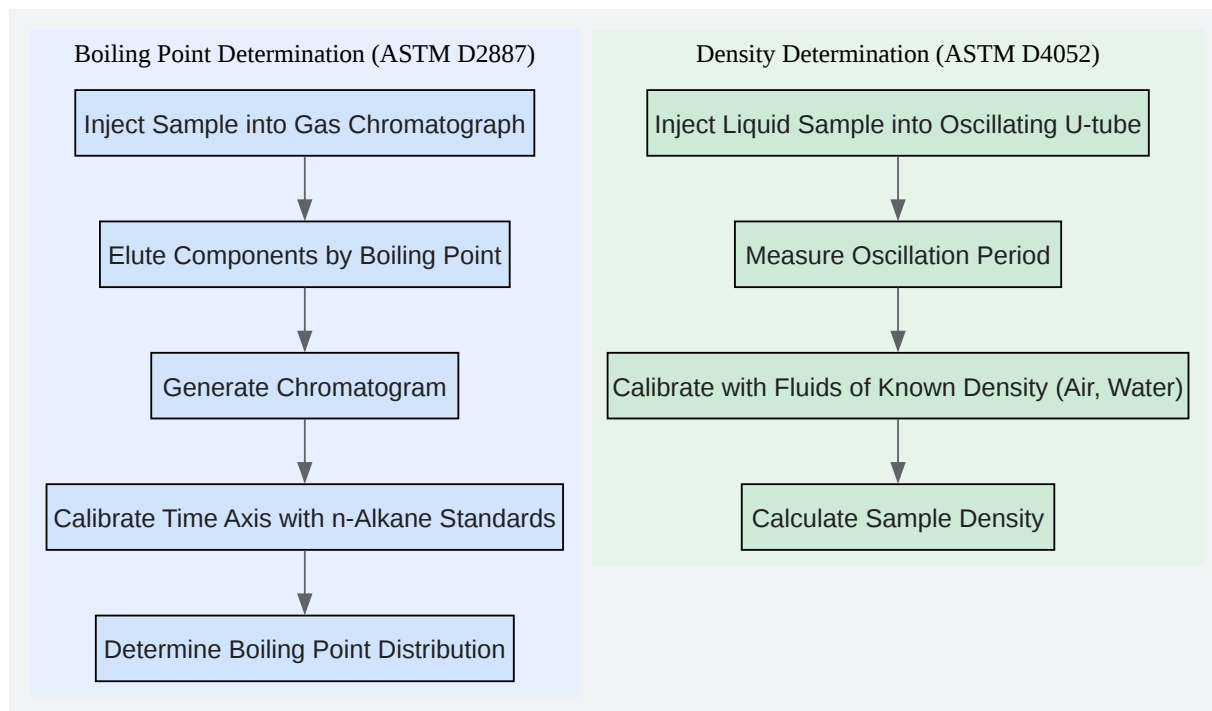
Physical and Thermodynamic Properties

The physical properties of **2,3,3-trimethylheptane** are dictated by its molecular structure. As a non-polar molecule, the primary intermolecular forces are weak van der Waals forces.[10] The significant branching lowers its boiling point relative to n-decane (174 °C) by reducing the effective surface area for these interactions.[1][11]

2.1 Summary of Physical Properties

Property	Value	Unit	Source(s)
Boiling Point	161.6	°C (at 760 mmHg)	
Density	0.733	g/cm ³	
Refractive Index	1.412	(at 20°C)	
Flash Point	43.8	°C	
Vapor Pressure	2.94	mmHg (at 25°C)	
Enthalpy of Vaporization ($\Delta_{\text{vap}}H^\circ$)	46.90	kJ/mol	[12]
Kovats Retention Index (non-polar column)	932	-	[9]

2.2 Experimental Determination of Physical Properties Authoritative and reproducible determination of physical properties relies on standardized protocols, such as those published by ASTM International.



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